

# A Head-to-Head Comparison of Tolpyralate and Topramezone in Field Trials

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## Compound of Interest

Compound Name: Tolpyralate

Cat. No.: B1419106

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This guide provides an objective comparison of the herbicidal efficacy and crop safety of **Tolpyralate** and Topramezone, two prominent 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor herbicides. The information presented is synthesized from various head-to-head field trials to assist researchers in making informed decisions for weed management strategies.

## Executive Summary

**Tolpyralate** and Topramezone are both effective post-emergence herbicides for controlling a range of broadleaf and grass weeds in corn. Field trial data indicates that both herbicides provide comparable control of several key weed species, particularly when co-applied with atrazine. However, some studies suggest **Tolpyralate** may offer slightly better control of certain grass species. Crop safety is generally high for both compounds in field corn, though recent studies have identified specific sweet corn and field corn inbred lines with sensitivity to **Tolpyralate**. The choice between these two herbicides may depend on the target weed spectrum, the specific corn variety being grown, and the desire to manage or prevent herbicide resistance.

## Data Presentation: Efficacy and Crop Safety

The following tables summarize quantitative data from field trials comparing the performance of **Tolpyralate** and Topramezone.

Table 1: Weed Control Efficacy of **Tolpyralate** and Topramezone (With and Without Atrazine)

Weed Species	Herbicide Treatment	Application Rate (g a.i./ha)	Control (%) 8 Weeks After Application (WAA)	Citation
Common Ragweed (Ambrosia artemisiifolia)	Tolpyralate	30	95%	
Tolpyralate + Atrazine	30 + 1000	100%		
Topramezone + Atrazine	12.5 + 500	Equivalent to Tolpyralate + Atrazine		
Pigweed Species (Amaranthus spp.)	Tolpyralate	30	Equivalent to Topramezone + Atrazine	
Tolpyralate + Atrazine	30 + 1000	>90%	[1]	
Topramezone + Atrazine	12.5 + 500	Equivalent to Tolpyralate + Atrazine		
Green Foxtail (Setaria viridis)	Tolpyralate	30	Better control than mesotrione+atrazine	
Tolpyralate + Atrazine	30 + 1000	>90% by 1 WAA	[2]	
Topramezone + Atrazine	12.5 + 500	Similar to Tolpyralate + Atrazine at 8 WAA	[2]	

Barnyardgrass (Echinochloa crus-galli)	Tolpyralate + Atrazine	30 + 1000	78%	<a href="#">[2]</a>
Topramezone + Atrazine	12.5 + 500	Similar to Tolpyralate + Atrazine		
Grasses (general)	Tolpyralate + Atrazine	30 + 1000	81-99%	<a href="#">[1]</a>
Bidens pilosa	Tolpyralate + Atrazine	30 + 1000	94-99%	<a href="#">[1]</a>

Table 2: Corn Injury (Phytotoxicity) Data for **Tolpyralate** and Topramezone

Corn Type	Herbicide	Application Rate	Injury Symptoms and Level	Citation
Field Corn	Tolpyralate + Atrazine	30 + 1000	Up to 12% injury at 1 WAA, decreasing to 5% by 4 WAA.	[3]
Sweet Corn	Tolpyralate	Not specified	Severe sensitivity and bleaching in 49 inbred lines.	[4][5][6]
Sweet Corn	Topramezone	50-150 g a.i./ha	No visual injury in eight tested hybrids.	[7][8]
Sweet Corn	Topramezone	300 g a.i./ha	Minimal injury (<5%) in all tested hybrids.	[7][8]
Field and Sweet Corn	Tolpyralate	Not specified	Injury is worse with the addition of atrazine and adjuvants.	[6]

## Experimental Protocols

The data presented in this guide were derived from field trials adhering to established scientific protocols. A generalized methodology is outlined below.

**Experimental Design:** Field trials were typically conducted using a randomized complete block design with three to four replications per treatment.[1] Plot sizes were standardized to ensure accurate data collection and minimize edge effects.

**Herbicide Application:** Post-emergence (POST) applications were made when corn was at a specific growth stage, commonly ranging from V2 to V6 (2 to 6 visible leaf collars).[1][9][10] Herbicides were applied using calibrated sprayers to ensure precise and uniform application

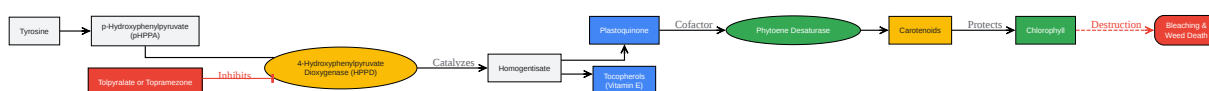
rates. Application timings and corn growth stages are critical factors influencing efficacy and crop safety.[9][11][12]

**Weed and Crop Assessment:** Weed control efficacy was visually assessed at various intervals after application, typically at 1, 2, 4, and 8 weeks after application (WAA). Assessments were based on a percentage scale, where 0% represents no control and 100% represents complete weed death. Crop injury (phytotoxicity) was also visually assessed on a similar percentage scale, noting symptoms such as bleaching, stunting, and necrosis.[1] In some studies, weed density and biomass were also measured to provide a more quantitative assessment of herbicide performance.

**Statistical Analysis:** Data were subjected to analysis of variance (ANOVA).[1] Treatment means were separated using statistical tests such as Tukey's HSD to determine significant differences between herbicide treatments.

## Visualizations

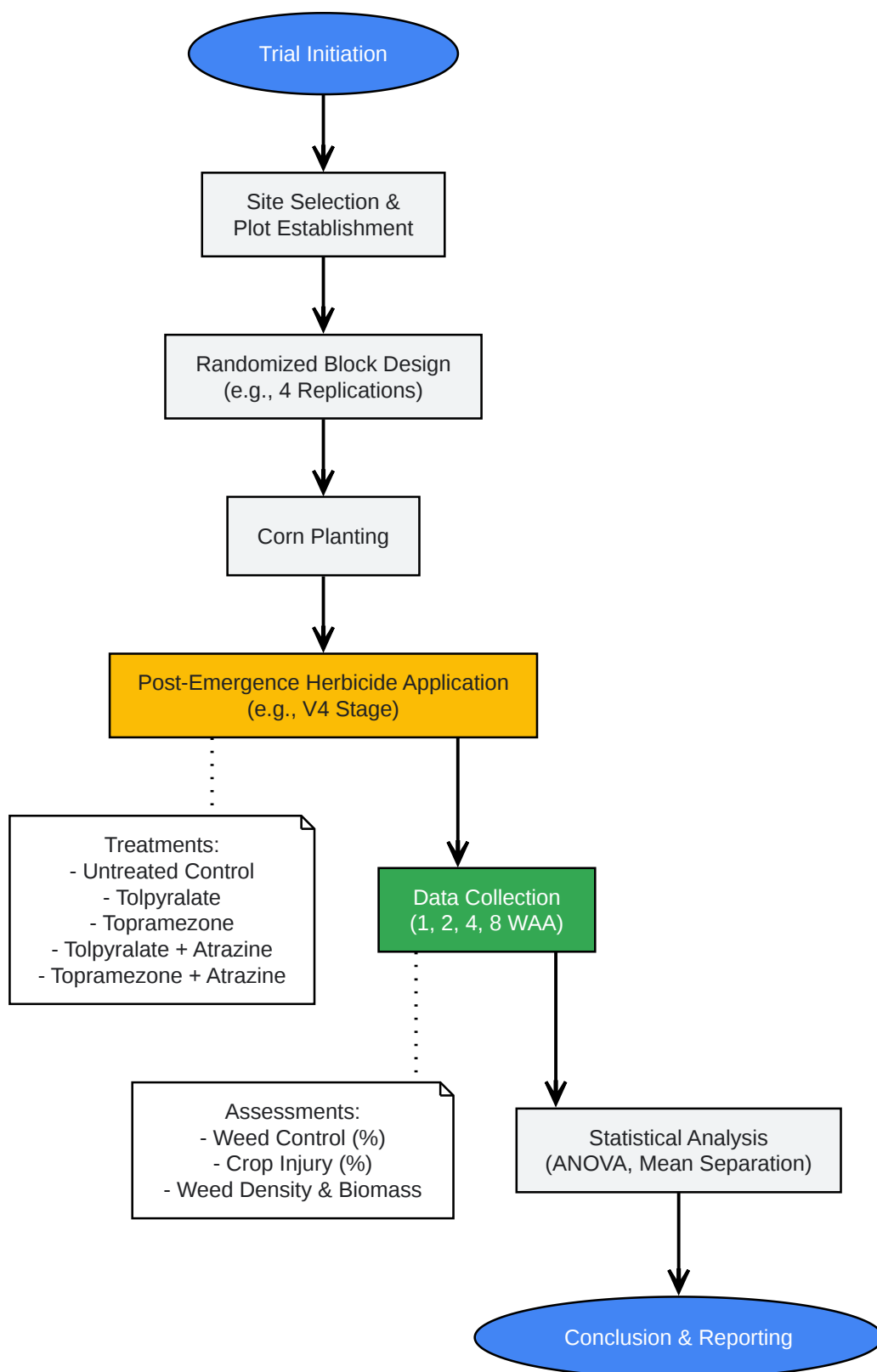
### Signaling Pathway of HPPD Inhibitor Herbicides



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Caption: Mode of action of **Tolpyralate** and Topramezone.

### Experimental Workflow for a Head-to-Head Field Trial



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Caption: Generalized workflow for herbicide field trials.

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